

Distribution and habitat preferences of *Cepaea nemoralis* populations

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An In-depth Technical Guide to the Distribution and Habitat Preferences of *Cepaea nemoralis*

Abstract

Cepaea nemoralis, commonly known as the grove or brown-lipped snail, is a terrestrial gastropod mollusc that serves as a model organism for studies in ecological genetics and evolution. Its notable shell polymorphism in color and banding patterns is strongly correlated with its environment, making the study of its distribution and habitat preferences a key to understanding microevolutionary processes. This technical guide provides a comprehensive overview of the global distribution of *C. nemoralis*, details its specific habitat requirements, and outlines the standard experimental protocols for field and laboratory analysis.

Geographical Distribution

Cepaea nemoralis is one of the most common large land snails in Europe. Its native range spans from Western and Northern Europe to Central Europe.

- **Native Range:** The species is native to an area extending from the Iberian Peninsula and Croatia in the south to Scotland and southern Scandinavia in the north. It is widespread throughout Ireland, the UK, Belgium, France, the Netherlands, Germany, and extends east to northwestern Poland.^[1]
- **Introduced Range:** *C. nemoralis* was introduced to North America in the 19th century and has established populations in the United States (e.g., Virginia, New York, Massachusetts) and

Canada (Ontario).[1] It has also been spreading eastwards in Europe, with thriving introduced populations in southeastern Poland and newer, localized occurrences in Romania and Bulgaria.[1] Some introductions, both in North America and Eastern Europe, are known to have been deliberate.

Habitat Preferences and Limiting Factors

C. nemoralis is highly adaptable and occupies a diverse array of habitats, from woodlands and grasslands to sand dunes and urban gardens.[1] The suitability of a habitat is determined by a combination of climatic factors, soil composition, vegetation structure, and predation pressure.

Climatic and Microclimatic Factors

Temperature and humidity are critical factors that regulate the activity, growth, and survival of *C. nemoralis*. High temperatures and low humidity can reduce snail activity and inhibit growth rates.[1] The species is ectothermic, and its behavior is closely tied to ambient conditions.[1]

Parameter	Optimal Range/Value	Notes
Air Temperature	20 – 28 °C (68 – 82 °F)	Activity decreases at lower temperatures. Hibernation is induced below 10 °C (50 °F).
Relative Humidity	70 – 90%	Crucial for proper respiration. At humidity >70%, brown-shelled morphs are more active; at <70%, yellow-shelled morphs are more active. At ~90%, all morphs remain highly active.

Table 1: Optimal Climatic Conditions for *Cepaea nemoralis* Activity

Soil Characteristics

Soil pH and the availability of calcium are paramount for shell formation and strength. The shell is primarily composed of calcium carbonate, and snails must obtain sufficient calcium from their environment.[1]

Parameter	Range/Value	Notes
Soil pH (Ideal)	6.0 – 8.0	An ideal range for habitat suitability.
Soil pH (Detrimental)	3.6 – 5.9	Acidic soils are associated with calcium deficiency and lead to compensatory behaviors like shell predation and cannibalism.[2]
Soil Calcium (Sufficient)	> 774 mg/kg	Inferred as sufficient to prevent shell-gnawing behavior.
Soil Calcium (Deficient)	96 – 774 mg/kg	Low calcium content is linked to shell damage within populations as snails seek alternative calcium sources.[2]

*Table 2: Soil Parameter Preferences and Tolerance for *Cepaea nemoralis*

Vegetation and Diet

The structure of local vegetation provides both food and shelter. *C. nemoralis* primarily feeds on dead and decaying plant material (detritus) rather than fresh vegetation.[3]

- **Habitat Structure:** It is found in a wide variety of vegetated areas, including hedgerows, downland turf, beech woods, and grasslands.[1] In urban settings, it inhabits gardens, orchards, and cemeteries.[1] The density of *C. nemoralis* in chalk grasslands is positively associated with the cover of taller grasses like *Bromus erectus* and negatively with shorter, heavily grazed grasses such as *Festuca* spp., suggesting that intense grazing pressure makes habitats unsuitable.[4]
- **Dietary Preferences:** The species shows a preference for herbs over grasses.[3] While adults are selective, they may consume some grasses, which juveniles tend to avoid.[1]

Population Density

C. nemoralis can achieve high densities in suitable habitats.[5] Population density is a key ecological parameter that can influence growth and shell size.[6][7]

Parameter	Range/Value	Source
Average Adult Density	1.4 adults / m ²	[1]
Typical Adult Density Range	0.5 – 3.5 adults / m ²	[1]
High Density	Up to 10 adults / m ²	In favorable conditions.
Total Population Size	380 – 14,000 individuals	Per discrete colony.[1]

*Table 3: Typical Population Densities of *Cepaea nemoralis*

Habitat Selection and Shell Polymorphism

The most studied aspect of *C. nemoralis* ecology is the strong correlation between shell phenotype and habitat type. This is driven by two primary selective pressures: visual predation and climatic selection.[8]

- **Visual Selection:** Avian predators, particularly the Song Thrush (*Turdus philomelos*), act as a strong selective force. Darker (pink/brown) and unbanded shells are better camouflaged in the leaf litter of shaded woodlands, whereas yellow and banded shells are less conspicuous in the more uniform background of open grasslands.[8]
- **Climatic Selection:** Shell color also affects thermoregulation. Darker shells absorb solar radiation more efficiently and are favored in cooler, shaded environments. Lighter, yellow shells minimize heat absorption and are advantageous in sunnier, open habitats to reduce overheating and water loss.[8]

Caption: Interplay of environmental factors on *C. nemoralis* populations.

Experimental Protocols

Investigating the distribution and habitat preferences of *C. nemoralis* requires standardized field and laboratory methods.

Protocol for Population Density Assessment via Quadrat Sampling

This method is used to estimate snail density within a defined habitat.

- **Site Selection:** Identify a homogenous habitat area (e.g., woodland floor, grassland patch). Establish one or more transect lines across the area.
- **Quadrat Placement:** Use a square frame (typically 0.25 m² or 1.0 m²). Place the quadrat at random intervals along the transect lines. Random coordinates can be generated to avoid bias.
- **Data Collection:** For each quadrat placement, conduct a timed visual search (e.g., 15-30 minutes), carefully inspecting leaf litter, soil surface, and low-lying vegetation for all visible *C. nemoralis* individuals.
- **Litter Sampling (Optional):** For a more thorough count, collect all leaf litter and the top layer of soil from within the quadrat. This material is later sorted in the laboratory to find smaller or hidden snails.
- **Calculation:** Calculate the density for each quadrat (number of snails / quadrat area). Average the densities across all quadrats to estimate the mean population density for the habitat.

Protocol for Soil Analysis (pH and Calcium)

This protocol determines the key soil characteristics influencing snail survival.

- **Sample Collection:** At each sampling site, collect multiple soil cores from the top 5-10 cm, avoiding the immediate surface litter. Combine these cores into a single composite sample for the site.
- **Sample Preparation:** Air-dry the soil sample and sieve it through a 2 mm mesh to remove large particles and organic matter.
- **pH Measurement:**

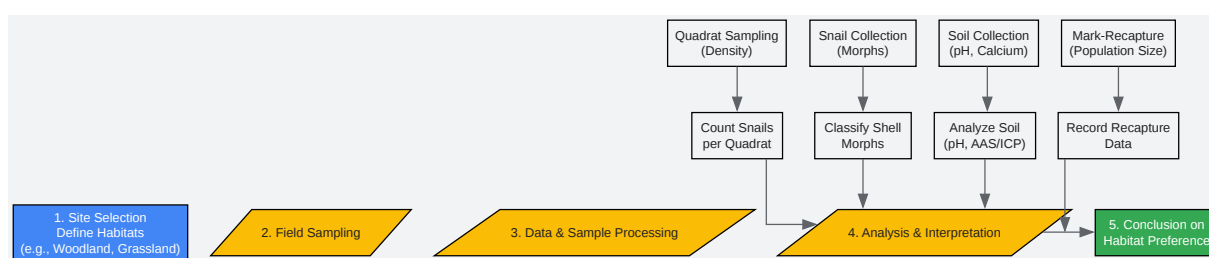
- Create a 1:5 soil-to-solution suspension by mixing 10g of dried soil with 50 mL of deionized water or a 0.01M Calcium Chloride (CaCl_2) solution.
- Shake the suspension mechanically for 1 hour.
- Allow the suspension to settle for 30 minutes.
- Calibrate a pH meter using standard buffer solutions (pH 4, 7, and 10).
- Measure the pH of the soil slurry.
- Exchangeable Calcium Measurement:
 - Extract exchangeable cations from a known weight of soil using a neutral salt solution, such as 1M ammonium acetate.
 - The concentration of calcium in the resulting extract is determined using Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).
 - Results are typically expressed as mg of calcium per kg of dry soil.

Protocol for Mark-Recapture Study

This method estimates total population size and can be adapted to study dispersal.

- Initial Capture (N1): Capture a sample of snails from the study area. Count them and mark each individual uniquely on the shell using a non-toxic, durable material like nail varnish. Record the number of marked snails (N1).
- Release: Release the marked snails back into the center of the study area.
- Mixing Period: Allow sufficient time for the marked snails to mix randomly with the unmarked population (e.g., 24-48 hours).
- Second Capture (N2): Conduct a second capture session using the exact same method and effort as the first. Count the total number of snails captured (N2) and the number of those that are marked (M).

- Population Estimation: Use the Lincoln Index formula to estimate the total population size (P):
 - $P = (N1 * N2) / M$
- Assumptions: This method assumes a closed population (no migration, birth, or death between samples), that marks are not lost, and that marking does not affect survival or capture probability.



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Caption: Workflow for a habitat preference study of *Cepaea nemoralis*.

Conclusion

The distribution and habitat preference of *Cepaea nemoralis* are intricately linked, governed by a quantifiable set of environmental parameters. Its wide geographical range demonstrates its adaptability, while the strong, habitat-specific patterns of its shell polymorphism highlight the power of natural selection. For researchers, *C. nemoralis* remains an exemplary organism for studying the interplay between genetics, environment, and evolution. The protocols outlined in this guide provide a standardized framework for collecting robust, comparable data, essential for furthering our understanding of this species and the ecological principles it embodies.

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References

- 1. Cepaea nemoralis | INFORMATION | Animal Diversity Web [animaldiversity.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. bantam.earth [bantam.earth]
- 6. researchgate.net [researchgate.net]
- 7. Population density affecting adult shell size of snail Cepaea nemoralis L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. woodlands.co.uk [woodlands.co.uk]
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